

molecular weight and formula of Sulfaethoxypyridazine-13C6

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Compound of Interest

Compound Name: Sulfaethoxypyridazine-13C6

Cat. No.: B15555044

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In-Depth Technical Guide to Sulfaethoxypyridazine-¹³C₆

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular properties of the stable isotope-labeled compound, Sulfaethoxypyridazine-¹³C₆, a crucial tool in pharmacokinetic and metabolic research.

Core Molecular Attributes

Sulfaethoxypyridazine is a sulfonamide antibiotic.^{[1][2][3][4]} Its isotopically labeled form, Sulfaethoxypyridazine-¹³C₆, incorporates six ¹³C atoms, providing a distinct mass signature for analytical studies.

Quantitative Molecular Data

The fundamental molecular characteristics of both unlabeled Sulfaethoxypyridazine and its ¹³C₆ labeled counterpart are summarized below for direct comparison.

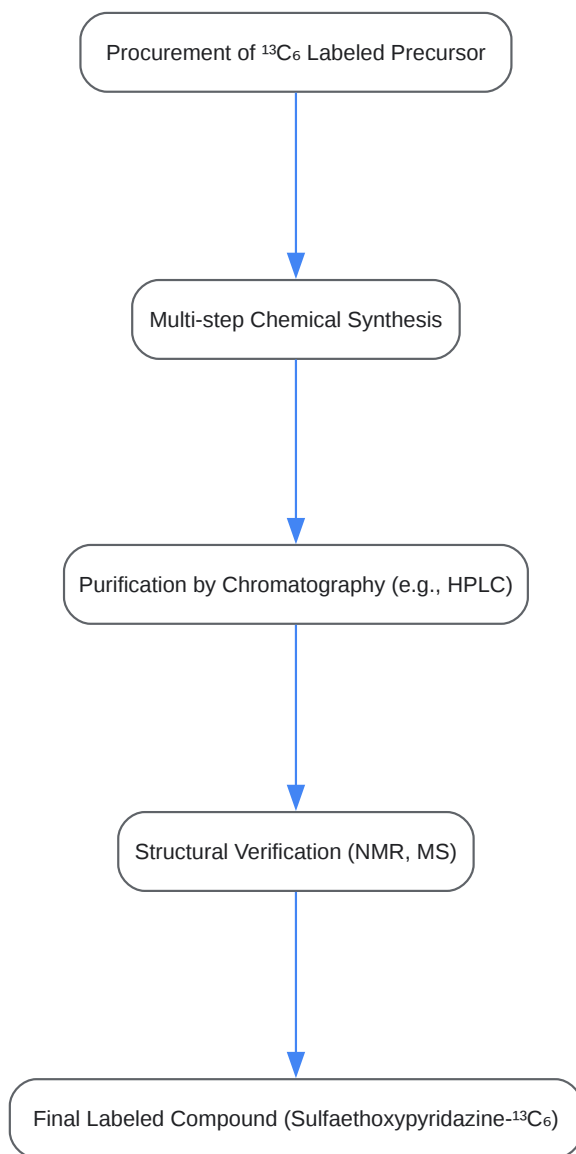
Property	Sulfaethoxypyridazine	Sulfaethoxypyridazine- ¹³ C ₆
Molecular Formula	C ₁₂ H ₁₄ N ₄ O ₃ S[1][2][3][5]	C ₆ [¹³ C] ₆ H ₁₄ N ₄ O ₃ S[6]
Molecular Weight (g/mol)	294.33[2][3][5]	300.29[6]
Exact Mass (Da)	294.0787[4]	~300.0988

Experimental Protocols

The generation of Sulfaethoxypyridazine-¹³C₆ involves synthetic organic chemistry techniques where a starting material containing six ¹³C atoms is incorporated into the final molecular structure. While specific proprietary synthesis methods are not publicly detailed, a general workflow can be conceptualized.

Conceptual Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of an isotopically labeled active pharmaceutical ingredient (API) like Sulfaethoxypyridazine-¹³C₆.



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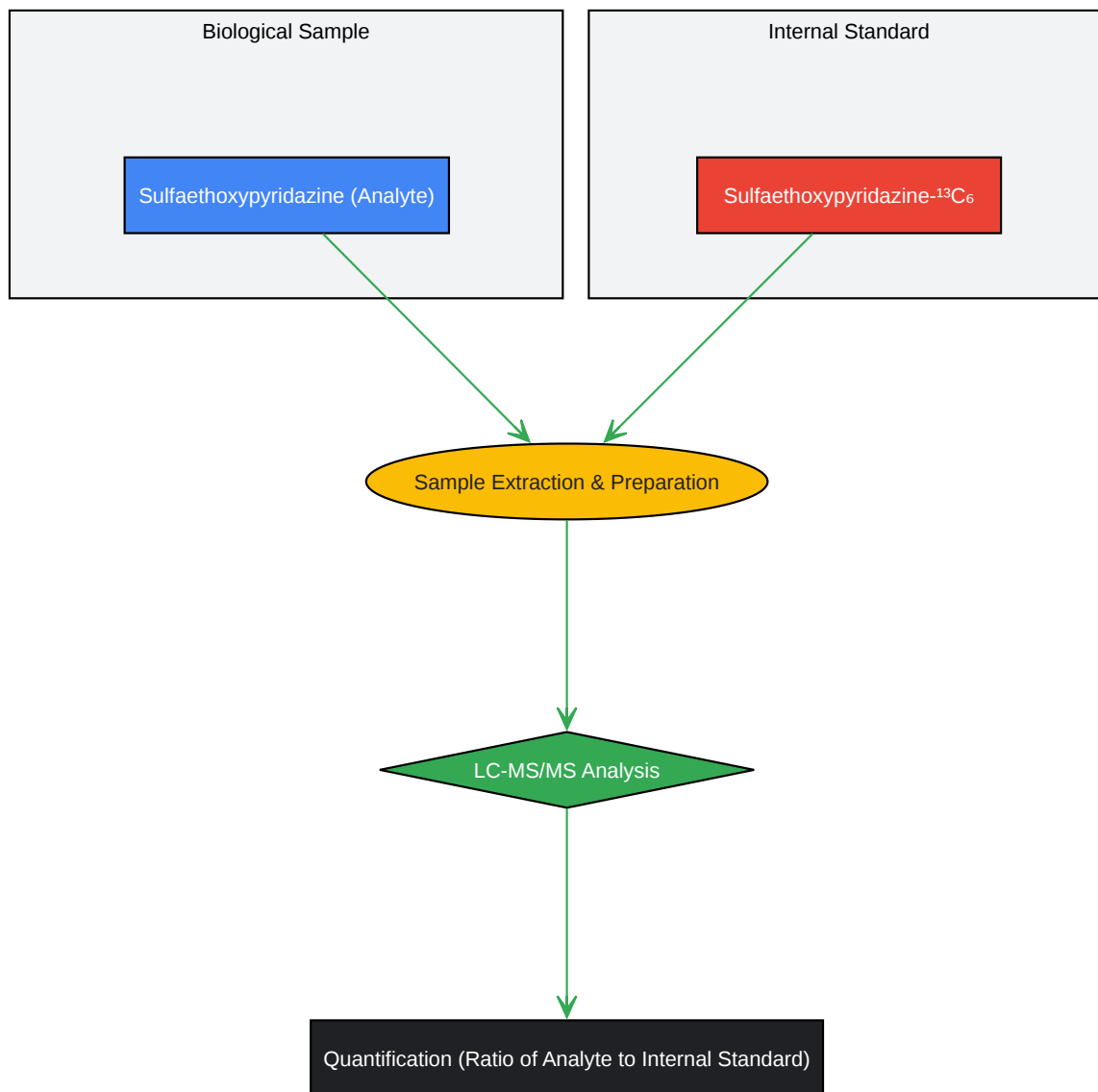
Caption: Generalized workflow for the synthesis of Sulfaethoxypyridazine-¹³C₆.

Signaling Pathways and Logical Relationships

The primary utility of Sulfaethoxypyridazine- $^{13}\text{C}_6$ is as an internal standard in quantitative bioanalysis or as a tracer in metabolic studies. The logical relationship between the unlabeled drug and its stable isotope-labeled version is foundational to these applications.

Isotopic Relationship for Quantitative Analysis

The diagram below outlines the relationship between the native compound and its $^{13}\text{C}_6$ labeled analog in a typical mass spectrometry-based assay.



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Caption: Use of Sulfaethoxypyridazine-¹³C₆ as an internal standard.

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